Spectral Analysis of 3-Bromo-2-chromenone: A Technical Guide

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Compound of Interest

Compound Name:	*3-Bromo-2-chromenone*
CAS No.:	*939-18-4*
Cat. No.:	*B148515*

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For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the spectral data for **3-Bromo-2-chromenone**, a coumarin derivative of significant interest. This document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside the experimental protocols for their acquisition.

Core Spectroscopic Data

The structural elucidation of **3-Bromo-2-chromenone** ($C_9H_5BrO_2$) relies on a combination of spectroscopic techniques. The data presented here has been compiled from various spectral databases and peer-reviewed literature to ensure accuracy and reliability.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule.

^{13}C NMR Data: The ^{13}C NMR spectrum of **3-Bromo-2-chromenone** provides insights into the carbon skeleton of the molecule. The chemical shifts are indicative of the electronic

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environment of each carbon atom. A key reference for this data is the work of Duddeck and Kaiser in Organic Magnetic Resonance (1982).[1]

Carbon Atom	Chemical Shift (δ) in ppm
C2	155.0
C3	117.5
C4	142.1
C4a	118.9
C5	128.9
C6	124.9
C7	131.8
C8	116.7
C8a	152.4

^{1}H NMR Data: While a definitive, publicly available ^{1}H NMR spectrum for **3-Bromo-2-chromenone** is not readily accessible, the expected proton signals can be predicted based on the structure and known substituent effects on the coumarin ring system. The aromatic protons on the benzene ring would likely appear in the range of 7.0-8.0 ppm, with their specific shifts and coupling constants determined by their relative positions. The lone proton on the pyrone ring (H4) would be expected to be a singlet in the downfield region.

Infrared (IR) Spectroscopy

Infrared spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation. The vapor-phase IR spectrum of **3-Bromo-2-chromenone** is available in spectral databases.[1] Key absorption bands are expected for the carbonyl group of the lactone and the carbon-carbon double bonds of the aromatic and pyrone rings.

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Functional Group	Expected Absorption Range (cm^{-1})
C=O (Lactone)	1700 - 1750
C=C (Aromatic/Alkenyl)	1450 - 1650
C-O (Ester)	1000 - 1300
C-Br	500 - 600

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The Gas Chromatography-Mass Spectrometry (GC-MS) data for **3-Bromo-2-chromenone** is available in spectral databases.[1] The mass spectrum is expected to show a molecular ion peak corresponding to the molecular weight of the compound (approximately 224 and 226 g/mol due to the isotopic distribution of bromine).

m/z Value	Interpretation
[M]+•	Molecular ion
[M-CO]+•	Loss of carbon monoxide
[M-Br]+	Loss of bromine radical

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectral data for coumarin derivatives like **3-Bromo-2-chromenone**.

NMR Spectroscopy

A sample of **3-Bromo-2-chromenone** would be dissolved in a deuterated solvent, such as chloroform-d ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6), containing a small amount of tetramethylsilane (TMS) as an internal standard. ^1H and ^{13}C NMR spectra would be recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher). For ^{13}C NMR, a proton-decoupled spectrum is typically acquired to simplify the spectrum to single lines for each unique carbon atom.

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FT-IR Spectroscopy

The infrared spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The sample can be prepared as a KBr pellet, a nujol mull, or analyzed as a thin film on a salt plate (NaCl or KBr). For a solid sample, a small amount is finely ground with dry potassium bromide and pressed into a transparent disk. The spectrum is then recorded, typically in the range of 4000 to 400 cm^{-1}.

Mass Spectrometry

For GC-MS analysis, a dilute solution of **3-Bromo-2-chromenone** in a volatile organic solvent (e.g., dichloromethane or methanol) is injected into a gas chromatograph. The compound is separated from any impurities on a capillary column and then introduced into the mass spectrometer. Electron ionization (EI) at 70 eV is a common method for generating ions. The mass analyzer (e.g., a quadrupole) separates the ions based on their mass-to-charge ratio, and a detector records their abundance.

Data Acquisition and Analysis Workflow

The following diagram illustrates the typical workflow for the spectral characterization of **3-Bromo-2-chromenone**.

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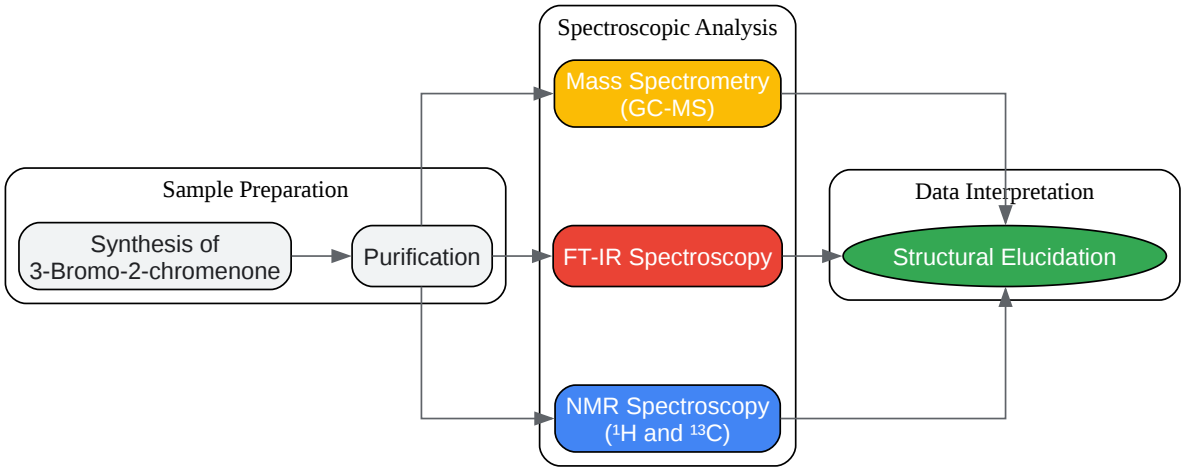

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References

- 1. 3-Bromo-2-chromenone | C9H5BrO2 | CID 970704 - PubChem [pubchem.ncbi.nlm.nih.gov]
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